

Essential Safety and Logistical Information for Handling iKIX1

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Compound of Interest

Compound Name: iKIX1

Cat. No.: B1674432

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals working with **iKIX1**. The following procedures are designed to ensure safe handling, application, and disposal of this antifungal agent in a laboratory setting.

Personal Protective Equipment (PPE) and Safety Precautions

While a specific Safety Data Sheet (SDS) for **iKIX1** is not publicly available, its nature as a chemical compound used in research necessitates adherence to standard laboratory safety protocols. The following personal protective equipment should be worn at all times when handling **iKIX1**:

- **Gloves:** Chemical-resistant gloves are essential to prevent skin contact.[\[1\]](#)
- **Eye Protection:** Safety glasses or goggles should be worn to protect against splashes.[\[1\]](#)[\[2\]](#)
- **Lab Coat:** A standard lab coat should be worn to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of aerosolization of **iKIX1** powder, a mask or respirator should be used.[\[1\]](#)

General Handling Procedures:

- Handle **iKIX1** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.[\[2\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative parameters of **iKIX1** as identified in research literature.

Parameter	Value	Description
IC50	190.2 μ M	The half maximal inhibitory concentration of iKIX1 in competing out CgPdr1 AD30. [3] [4] [5]
Ki	18 μ M	The apparent inhibition constant for iKIX1. [3] [5]
Kd	319.7 nM \pm 9.5 nM	The dissociation constant for the interaction of CgGal11A KIX domain with CgPdr1 AD30. [4] [5]
Solubility in DMSO	61 mg/mL (201.2 mM)	The solubility of iKIX1 in fresh Dimethyl Sulfoxide. [3]

Experimental Protocols

Preparation of iKIX1 Stock Solution

This protocol outlines the steps for preparing a stock solution of **iKIX1** using Dimethyl Sulfoxide (DMSO).

Materials:

- **iKIX1** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Determine the desired concentration of the **iKIX1** stock solution.
- Calculate the required mass of **iKIX1** and volume of DMSO.
- Weigh the **iKIX1** powder accurately in a sterile microcentrifuge tube.
- Add the calculated volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the **iKIX1** powder.[3]
- Vortex the solution until the **iKIX1** is completely dissolved. Gentle warming in a water bath may aid dissolution if necessary.[3]
- Store the stock solution at the recommended temperature, typically -20°C or -80°C, to prevent degradation.

In Vitro Assay for Azole Resensitization

This protocol provides a general workflow for testing the ability of **iKIX1** to resensitize drug-resistant *Candida glabrata* to azole antifungals.

Materials:

- Drug-resistant *Candida glabrata* strain
- Appropriate yeast growth medium (e.g., YPD)
- **iKIX1** stock solution

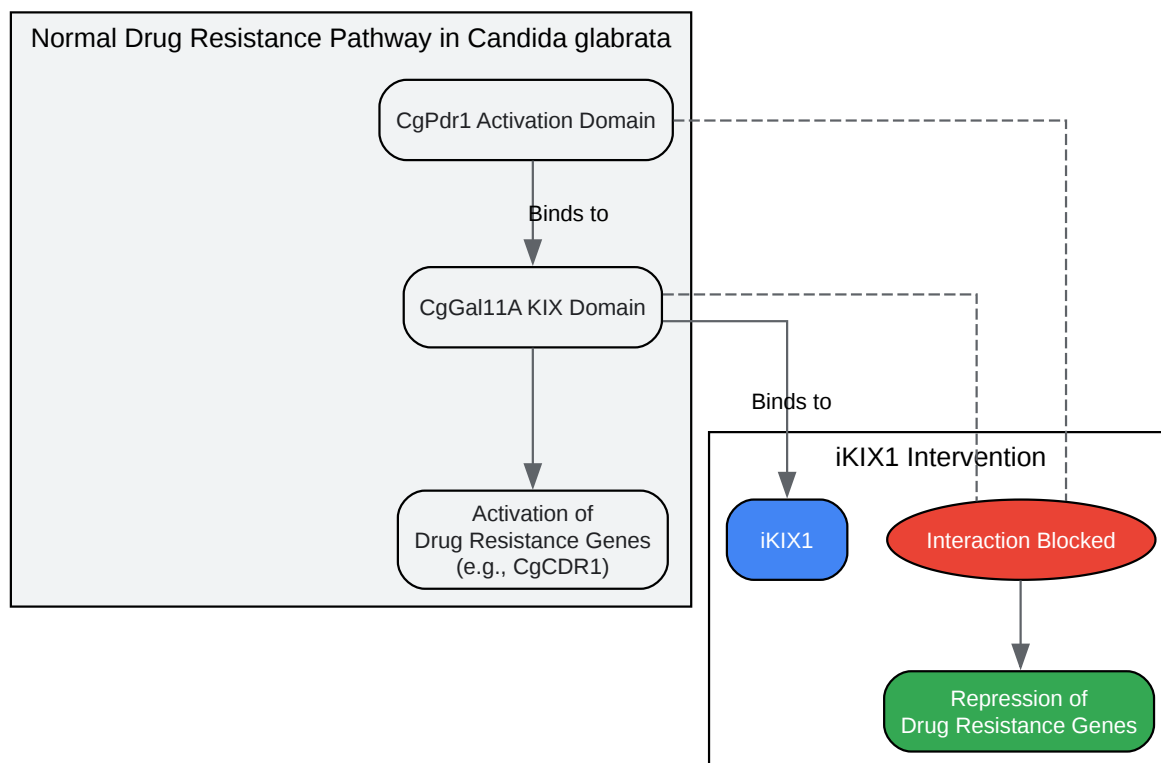
- Azole antifungal agent (e.g., ketoconazole)
- 96-well microplates
- Incubator
- Microplate reader

Procedure:

- Prepare a suspension of drug-resistant *C. glabrata* in the growth medium.
- In a 96-well plate, create a dose-response matrix by serially diluting the **iKIX1** stock solution and the azole antifungal.
- Include appropriate controls: cells with no treatment, cells with **iKIX1** only, and cells with the azole only.
- Add the *C. glabrata* suspension to each well of the 96-well plate.
- Incubate the plate at the optimal growth temperature for *C. glabrata*.
- After a suitable incubation period, measure the optical density (OD) of each well using a microplate reader to determine cell growth.
- Analyze the data to determine the effect of **iKIX1** on the minimum inhibitory concentration (MIC) of the azole antifungal.

Visualizations

Mechanism of Action of **iKIX1**



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